

A Technical Guide to 9-Anthraldehyde Hydrazone: Properties, Synthesis, and Potential Applications

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Compound of Interest

Compound Name: 9-Anthraldehyde hydrazone

Cat. No.: B15378616

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This technical guide provides an in-depth overview of **9-Anthraldehyde hydrazone**, a chemical compound of interest to researchers, scientists, and professionals in drug development and materials science. This document outlines its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and explores its potential applications based on the broader activities of the hydrazone chemical class.

Core Compound Data

Quantitative data for **9-Anthraldehyde hydrazone** is summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	7512-18-7	[1][2]
Molecular Formula	C ₁₅ H ₁₂ N ₂	[3]
Molecular Weight	220.27 g/mol	[3]
Melting Point	125-126°C	[1]
IUPAC Name	(E)-anthracen-9-ylmethylidenehydrazine	[4]
Synonyms	9-Anthracenecarboxaldehyde hydrazone, Anthracene-9-carbaldehyde hydrazone	[1]

Synthesis of 9-Anthraldehyde Hydrazone

The synthesis of **9-Anthraldehyde hydrazone** is typically achieved through a condensation reaction between 9-Anthraldehyde and hydrazine monohydrate. Below is a detailed experimental protocol based on established laboratory methods.

Experimental Protocol: Synthesis of 9-Anthraldehyde Hydrazone

Materials:

- 9-Anthraldehyde
- Hydrazine monohydrate (64-65%)
- Absolute Ethanol

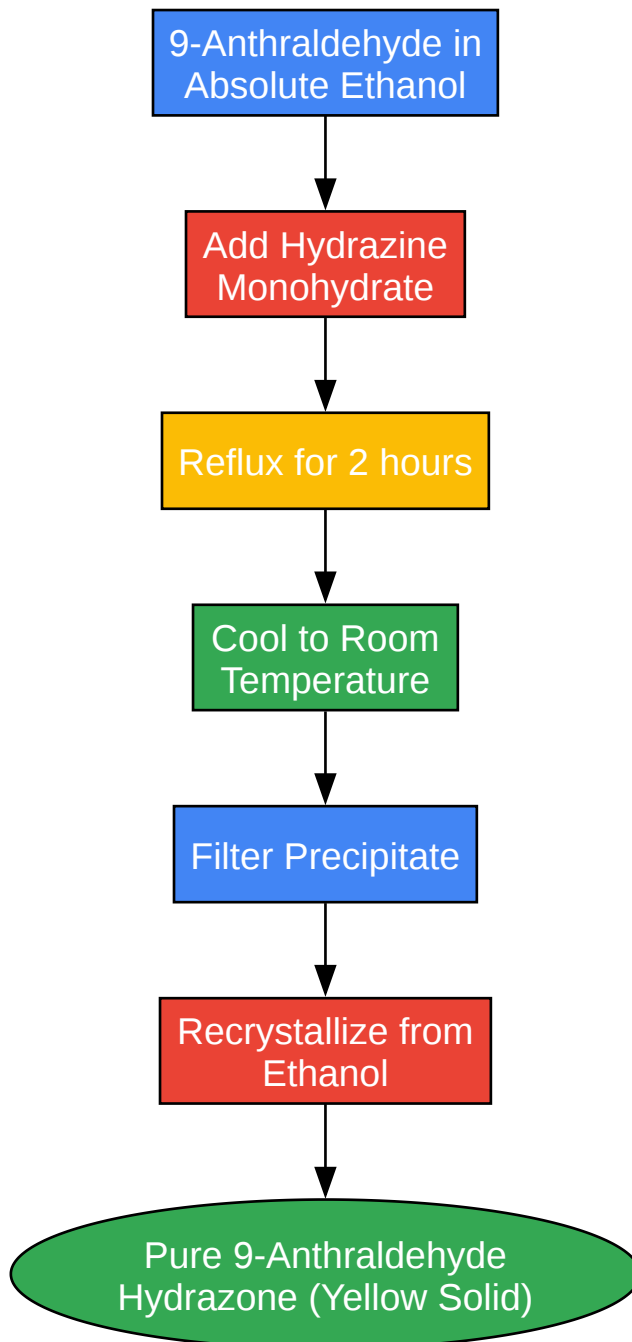
Procedure:

- To a solution of 9-anthraldehyde (1.06 g, 5.16 mmol) in 10 ml of absolute ethanol at room temperature, add 3 ml of 64% - 65% hydrazine monohydrate (618.4 mmol).[5]
- Heat the reaction mixture under reflux for 2 hours.[5]

- After the reflux period, cool the mixture to room temperature.
- Filter the resulting precipitate to collect the yellow powder.
- Recrystallize the crude product from ethanol to yield pure **9-Anthraldehyde hydrazone** as a yellow solid.^[5]

The following diagram illustrates the workflow for the synthesis of **9-Anthraldehyde hydrazone**.

Synthesis Workflow for 9-Anthraldehyde Hydrazone



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Caption: Synthesis of **9-Anthraldehyde Hydrazone**.

Spectroscopic Data

The chemical structure of **9-Anthraldehyde hydrazone** has been confirmed by various spectroscopic methods. The following data has been reported for this compound:

- ^1H NMR (500 MHz, CDCl_3) δ ppm: 8.80 (s, 1H), 8.49 (d, $J = 8.7$ Hz, 2H), 8.43 (s, 1H), 8.00 (d, $J = 8.1$ Hz, 2H), 7.55–7.44 (m, 4H), 5.91 (s, 2H).[5]
- ^{13}C NMR (126 MHz, CDCl_3) δ ppm: 140.94, 131.42, 129.96, 128.84, 128.30, 126.73, 126.28, 125.53, 125.22, 125.16.[5]
- FTIR-ATR (cm^{-1}): 3363 (NH_2), 1620.80 ($\text{C}=\text{N}$).[5]

Potential Applications and Biological Activities of Hydrazones

While specific biological activities and signaling pathway modulations for **9-Anthraldehyde hydrazone** are not extensively documented in publicly available literature, the broader class of hydrazone compounds is well-known for a wide range of pharmacological properties. These activities suggest potential areas of investigation for **9-Anthraldehyde hydrazone**.

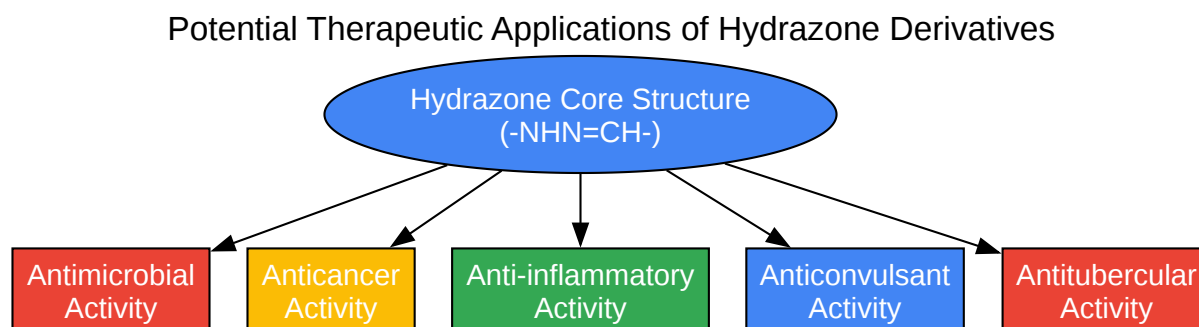
Hydrazone derivatives have demonstrated significant therapeutic potential, including antimicrobial, antioxidant, and anticancer activities.[6] The hydrazone moiety ($-\text{NHN}=\text{CH}-$) is a key feature in several established drugs, such as the antitubercular agent isoniazid and the antibacterial nifuroxazide.[6][7]

The diverse biological activities reported for hydrazone-containing compounds include:

- Antimicrobial and Antifungal: Effective against various bacterial and fungal strains.[8]
- Anticancer: Some hydrazones exhibit cytotoxic effects against cancer cell lines.[6][8]
- Anti-inflammatory and Analgesic: Demonstrated pain-relieving and anti-inflammatory properties.[8]
- Anticonvulsant and Antidepressant: Activity in models of epilepsy and depression has been observed.[8]

- Antimalarial and Antitubercular: Efficacy against the parasites and bacteria responsible for these diseases.[8]

The diagram below illustrates the potential therapeutic applications stemming from the general biological activities of the hydrazone class of compounds.



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Caption: Potential Applications of Hydrazones.

In addition to potential pharmaceutical applications, **9-Anthraldehyde hydrazone** has been utilized as a building block in materials science. For instance, it has been used in the synthesis of novel azine compounds for the development of functional materials with specific electronic and optical properties.[5] The anthracene moiety in **9-Anthraldehyde hydrazone** makes it a precursor for fluorescent dyes and pigments.[9]

Conclusion

9-Anthraldehyde hydrazone is a readily synthesizable compound with well-characterized physical and spectroscopic properties. While specific biological data for this compound is limited, its chemical class, the hydrazones, is associated with a broad spectrum of pharmacological activities, suggesting that **9-Anthraldehyde hydrazone** could be a valuable candidate for further investigation in drug discovery and development. Furthermore, its utility in the synthesis of novel organic materials highlights its importance in the field of materials science. Further research is warranted to explore the specific biological activities and potential therapeutic applications of this compound.

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